

# The Discovery of 1,9-Caryolanediol 9-acetate: A Technical Overview

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## Compound of Interest

Compound Name: 1,9-Caryolanediol 9-acetate

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This technical guide delves into the discovery of the natural product **1,9-Caryolanediol 9-acetate**, a sesquiterpenoid isolated from the plant *Sindora sumatrana*. While the primary literature detailing the complete experimental protocols and comprehensive quantitative data is not publicly accessible through available resources, this document provides a consolidated overview of its discovery, chemical properties, and a generalized experimental workflow typical for the isolation of such compounds.

## Chemical and Physical Properties

**1,9-Caryolanediol 9-acetate** is a sesquiterpenoid with the molecular formula  $C_{17}H_{28}O_3$  and a molecular weight of 280.4 g/mol <sup>[1]</sup> It is described as a powder in its isolated form.<sup>[1]</sup> The purity of the compound has been confirmed to be greater than 98% by High-Performance Liquid Chromatography (HPLC), and its structure has been verified by Nuclear Magnetic Resonance (NMR) spectroscopy.<sup>[1]</sup>

Property	Value	Reference
Molecular Formula	C17H28O3	[1]
Molecular Weight	280.4 g/mol	[1]
CAS Number	155488-34-9	
Physical Description	Powder	[1]
Purity	>98% (via HPLC)	[1]

## Natural Source and Discovery

**1,9-Caryolanediol 9-acetate** was first isolated from the herbs of *Sindora sumatrana*, a plant species native to Sumatra. The discovery was the result of phytochemical investigations into the constituents of this plant, which is a common approach in the field of natural product chemistry to identify novel bioactive compounds.

## Experimental Protocols

While the specific experimental details from the original discovery are not available, a generalized protocol for the isolation of sesquiterpenoids from a plant source is outlined below. This protocol is based on standard methodologies in phytochemistry.

### 1. Plant Material Collection and Preparation:

- The relevant plant parts (e.g., leaves, stems, or in the case of some related compounds from *Sindora sumatrana*, the dried pods) are collected.
- The plant material is air-dried or freeze-dried to remove water content.
- The dried material is ground into a fine powder to increase the surface area for extraction.

### 2. Extraction:

- The powdered plant material is subjected to solvent extraction, typically using a Soxhlet apparatus or maceration.

- A common solvent for extracting sesquiterpenoids is methanol or ethanol.
- The resulting crude extract is then concentrated under reduced pressure using a rotary evaporator.

### 3. Fractionation:

- The crude extract is fractionated using liquid-liquid partitioning with solvents of increasing polarity (e.g., n-hexane, ethyl acetate, and butanol). This step aims to separate compounds based on their polarity.

### 4. Chromatographic Purification:

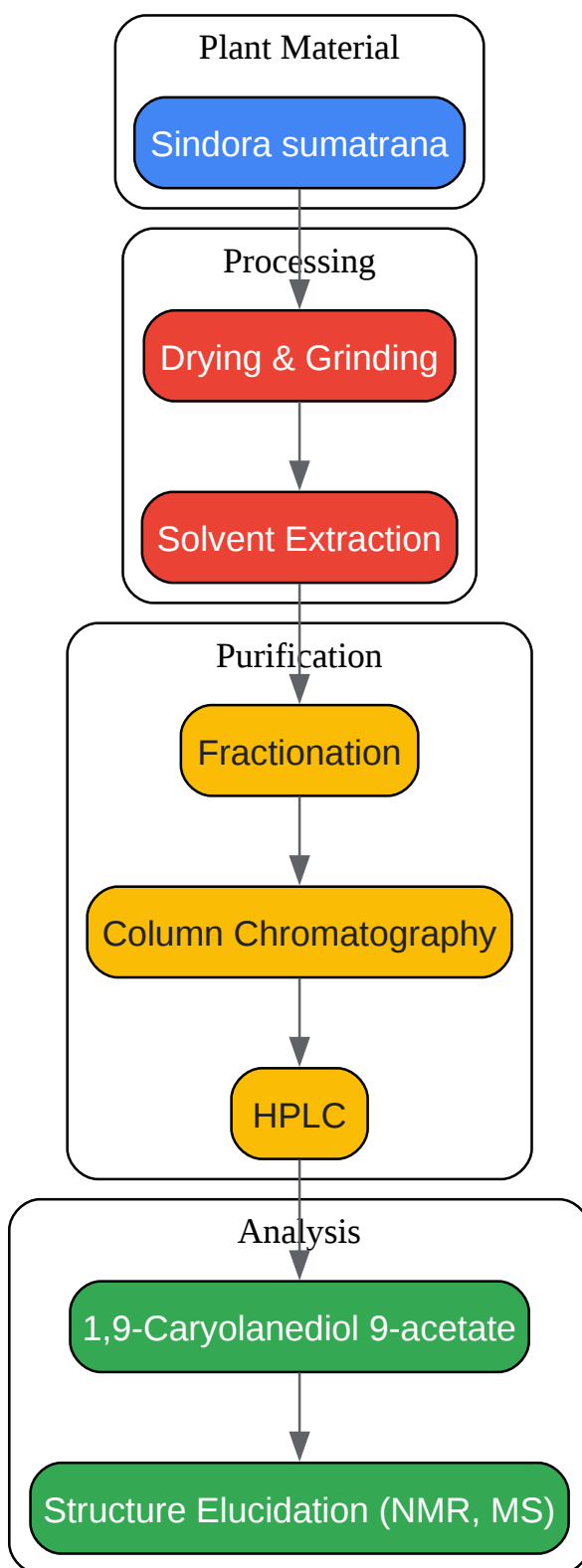
- The fraction containing the target compound (likely the less polar fractions for a sesquiterpenoid acetate) is subjected to one or more chromatographic techniques for purification.
- Column Chromatography: Silica gel or alumina is commonly used as the stationary phase, with a gradient of solvents (e.g., hexane-ethyl acetate) as the mobile phase.
- High-Performance Liquid Chromatography (HPLC): For final purification, preparative HPLC with a suitable column (e.g., C18) and mobile phase is employed to isolate the pure compound.

### 5. Structure Elucidation:

- The structure of the isolated pure compound is determined using a combination of spectroscopic techniques:
  - Mass Spectrometry (MS): To determine the molecular weight and molecular formula.
  - Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HSQC, HMBC) NMR experiments are conducted to elucidate the detailed chemical structure and stereochemistry.
  - Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.
  - UV-Vis Spectroscopy: To identify any chromophores.

## Visualizations

The following diagrams illustrate a generalized workflow for natural product discovery and the chemical structure of **1,9-Caryolanediol 9-acetate**.



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A generalized workflow for the isolation of a natural product.

Chemical structure of **1,9-Caryolanediol 9-acetate**.

## Conclusion

The discovery of **1,9-Caryolanediol 9-acetate** from *Sindora sumatrana* adds to the vast chemical diversity of natural products. While detailed experimental data from the original research is not readily available, the established structure and basic properties provide a foundation for further investigation. Researchers interested in this compound for drug development or other scientific applications would need to re-isolate it or pursue its chemical synthesis to obtain sufficient quantities for in-depth biological evaluation. The generalized protocols and workflows presented here serve as a guide for such endeavors.

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## References

- 1. biocrick.com [biocrick.com]
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